

Application Notes and Protocols for Dodemorph Benzoate in Powdery Mildew Control

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Compound of Interest

Compound Name: *Dodemorph benzoate*

Cat. No.: *B13948511*

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Introduction

Dodemorph benzoate is a morpholine fungicide recognized for its efficacy in controlling various powdery mildew species, particularly on ornamental plants. As a sterol biosynthesis inhibitor (SBI), its mode of action targets the fungal cell membrane, leading to the disruption of fungal growth and development. These application notes provide a comprehensive overview of **dodemorph benzoate**, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols for its application and evaluation.

Data Presentation: Efficacy of Dodemorph Benzoate Against Powdery Mildew

The following tables summarize the available quantitative data on the efficacy of **dodemorph benzoate** (and its acetate salt, Meltatox®) in controlling powdery mildew on various ornamental plants.

Table 1: Efficacy of Dodemorph Acetate (Meltatox®) on Powdery Mildew of Rose (*Podosphaera pannosa*)

Application Rate	Application Frequency	Disease Incidence Reduction (%)	Disease Severity Reduction (%)	Reference
2.5 ml/L	Weekly	33.7	86.7	[1]

Table 2: General Efficacy of Morpholine Fungicides (including Dodemorph) on Powdery Mildew of Various Ornamentals

Ornamental Plant	Powdery Mildew Species	Efficacy Level	Notes
Rose	Podosphaera pannosa	High	Systemic with protective and curative action.
Begonia	Erysiphe begoniicola	Effective	Can be used as a foliar spray.
Gerbera Daisy	Golovinomyces cichoracearum	Effective	Good coverage is essential for control. [2]
Verbena	Golovinomyces spp.	Effective	Best used preventatively.[3]

Note: Specific quantitative efficacy data for **dodemorph benzoate** on ornamentals other than roses is limited in the reviewed literature. The efficacy levels are based on qualitative descriptions from various sources.

Mechanism of Action: Inhibition of Fungal Ergosterol Biosynthesis

Dodemorph benzoate's primary mode of action is the inhibition of ergosterol biosynthesis in fungi. Ergosterol is a vital component of fungal cell membranes, analogous to cholesterol in mammalian cells, and is crucial for maintaining membrane fluidity, integrity, and the function of membrane-bound enzymes.

Dodemorph, as a morpholine fungicide, specifically targets two key enzymes in the ergosterol biosynthesis pathway:

- $\Delta 14$ -reductase (ERG24): This enzyme is involved in the removal of the C14-methyl group from lanosterol, a precursor to ergosterol.
- $\Delta 8 \rightarrow \Delta 7$ -isomerase (ERG2): This enzyme catalyzes the isomerization of the double bond from the C8-C9 position to the C7-C8 position in the sterol molecule.

By inhibiting these enzymes, **dodemorph benzoate** disrupts the normal production of ergosterol. This leads to an accumulation of abnormal sterol precursors within the fungal cell membrane, altering its structure and function and ultimately inhibiting fungal growth.

Signaling Pathway Diagram



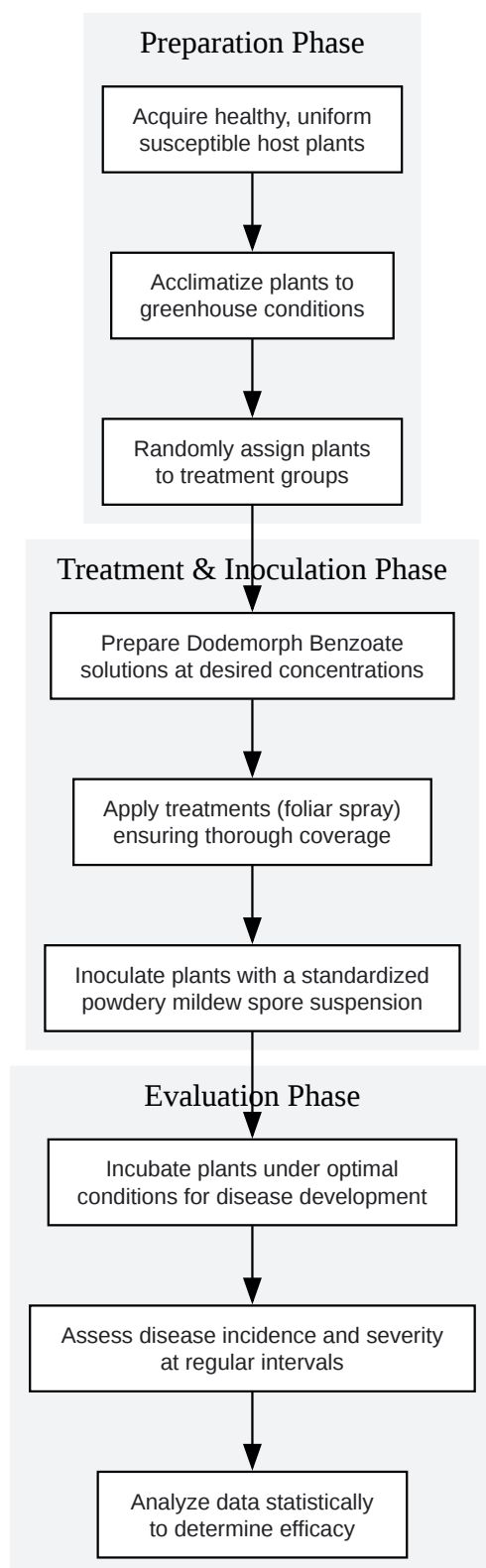
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Caption: Inhibition of Ergosterol Biosynthesis by **Dodemorph Benzoate**.

Experimental Protocols

The following protocols provide a framework for conducting efficacy trials of **dodemorph benzoate** for the control of powdery mildew on ornamental plants under greenhouse conditions.

Experimental Workflow Diagram



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Caption: General workflow for fungicide efficacy testing.

Protocol 1: Preventative Efficacy Trial

Objective: To evaluate the ability of **dodemorph benzoate** to prevent the establishment of powdery mildew infection.

Materials:

- Healthy, susceptible ornamental plants (e.g., roses, begonias, gerberas) of uniform size and age.
- **Dodemorph benzoate** formulation.
- Powdery mildew inoculum (e.g., conidial suspension from infected plants).
- Pressurized sprayer.
- Controlled environment greenhouse or growth chamber.
- Disease assessment scale (see below).

Procedure:

- **Plant Preparation:** Acclimate plants to greenhouse conditions (e.g., 20-25°C, 60-80% relative humidity) for at least one week prior to the experiment. Randomly assign plants to treatment groups, including an untreated control and a vehicle control (sprayed with the formulation excipients without the active ingredient).
- **Fungicide Application:** Prepare **dodemorph benzoate** solutions at the desired concentrations (e.g., based on manufacturer recommendations or a dose-response curve). Apply the fungicide as a foliar spray until runoff, ensuring complete coverage of all plant surfaces. Allow the foliage to dry completely.
- **Inoculation:** 24 hours after fungicide application, inoculate the plants with a standardized powdery mildew conidial suspension (e.g., 1×10^5 conidia/mL in sterile distilled water with a surfactant like Tween 20). Inoculation can be performed by spraying the suspension onto the foliage.

- Incubation: Maintain the plants in a controlled environment that is conducive to powdery mildew development (e.g., moderate temperatures and high humidity).
- Disease Assessment: At regular intervals (e.g., 7, 14, and 21 days post-inoculation), assess the disease incidence and severity.
 - Disease Incidence: The percentage of plants or leaves showing any powdery mildew symptoms.
 - Disease Severity: The percentage of leaf area covered by powdery mildew, often rated on a scale (e.g., 0 = no disease, 1 = 1-25%, 2 = 26-50%, 3 = 51-75%, 4 = 76-100%).
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Protocol 2: Curative (Eradicant) Efficacy Trial

Objective: To evaluate the ability of **dodemorph benzoate** to control existing powdery mildew infections.

Procedure:

- Plant Preparation and Inoculation: Follow the same procedure as in Protocol 1 for plant preparation. Inoculate the plants with the powdery mildew suspension before any fungicide application.
- Incubation for Disease Development: Allow the disease to establish for a set period (e.g., until a certain percentage of plants show symptoms or a specific disease severity level is reached).
- Fungicide Application: Once the desired level of infection is present, apply the **dodemorph benzoate** treatments as described in Protocol 1.
- Continued Incubation and Assessment: Continue to incubate the plants and assess disease incidence and severity at regular intervals to determine the effect of the fungicide on the established infection.

- **Data Analysis:** Analyze the data to determine the reduction in disease progression compared to the untreated control.

Conclusion

Dodemorph benzoate is an effective fungicide for the control of powdery mildew on a range of ornamental plants, with a well-defined mechanism of action targeting fungal sterol biosynthesis. The provided data and protocols offer a solid foundation for researchers and professionals in the field to design and execute robust efficacy trials. Further research to generate more extensive quantitative data on a wider variety of ornamental species will be beneficial for optimizing its use and managing fungicide resistance.

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References

- 1. ir4.cals.ncsu.edu [ir4.cals.ncsu.edu]
- 2. Gerbera Daisy-Powdery Mildew | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 3. Verbena-Powdery Mildew | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
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